

# molecular structure and weight of 2,4-Dichlorobenzyl mercaptan

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## Compound of Interest

Compound Name: 2,4-Dichlorobenzyl mercaptan

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## An In-depth Technical Guide to 2,4-Dichlorobenzyl Mercaptan

### Abstract

**2,4-Dichlorobenzyl mercaptan**, also known as (2,4-dichlorophenyl)methanethiol, is a specialized organic sulfur compound utilized primarily in research and development.<sup>[1][2]</sup> Its distinct chemical structure, featuring a dichlorinated benzene ring attached to a methylthiol group, imparts specific reactivity and properties that are of interest in various scientific domains. This guide provides a comprehensive overview of its molecular characteristics, a validated method for its synthesis, its known applications in biomedical research, and critical safety and handling protocols. The information is synthesized to provide both fundamental knowledge and practical insights for professionals working in chemical synthesis and drug discovery.

## Molecular Structure and Physicochemical Properties

**2,4-Dichlorobenzyl mercaptan** is a synthetic chemical compound characterized by a toluenethiol core structure with two chlorine substituents on the aromatic ring.<sup>[1][2][3]</sup> It typically presents as a colorless liquid with a strong, characteristic stench, a common feature of mercaptans.<sup>[4][5]</sup>

## Chemical Identity

- Chemical Name: (2,4-Dichlorophenyl)methanethiol[1][6][7]
- Synonyms: **2,4-Dichlorobenzyl Mercaptan**, 2,4-Dichloro- $\alpha$ -toluenethiol, 2,4-Dichlorothiobenzyl Alcohol[1][2][6][7]
- CAS Number: 59293-67-3[1][2][3]
- Molecular Formula:  $C_7H_6Cl_2S$ [1][2][3][4]

## Molecular Weight

The molecular weight of a compound is a fundamental property derived from the sum of the atomic weights of its constituent atoms. The calculation for  $C_7H_6Cl_2S$  is detailed below.

Element	Symbol	Atomic Weight ( g/mol )	Count	Total Weight ( g/mol )
Carbon	C	12.011	7	84.077
Hydrogen	H	1.008	6	6.048
Chlorine	Cl	35.453	2	70.906
Sulfur	S	32.06	1	32.06
Total	16	193.09		

Note: Atomic weights are based on IUPAC standard values. The final molecular weight is consistent with values provided by multiple chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)  
[\[8\]](#)

## Structural Representation

The spatial arrangement of atoms defines the reactivity and interaction of the molecule with biological and chemical systems. The structure consists of a benzyl group where the phenyl ring is substituted at positions 2 and 4 with chlorine atoms, and the methylene group is attached to a thiol (-SH) functional group.

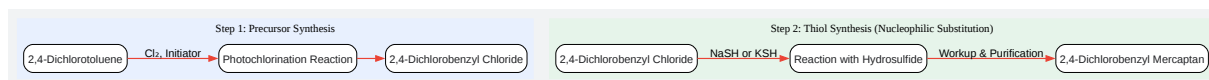
Caption: 2D structure of **2,4-Dichlorobenzyl mercaptan**.

## Synthesis Protocol and Mechanistic Rationale

**2,4-Dichlorobenzyl mercaptan** is not naturally occurring and must be prepared synthetically. A common and effective method involves the nucleophilic substitution of a halide with a hydrosulfide salt. The protocol described here is based on established principles for thiol

synthesis from haloalkanes, adapted for this specific compound.[9][10] The logical precursor is 2,4-dichlorobenzyl chloride, which can be synthesized from 2,4-dichlorotoluene.[11]

## Workflow for Synthesis



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Caption: Overall workflow for the synthesis of **2,4-Dichlorobenzyl mercaptan**.

## Experimental Protocol: Synthesis from 2,4-Dichlorobenzyl Chloride

This procedure details the conversion of the benzyl halide to the corresponding mercaptan.

Causality Statement: The core of this synthesis is an  $S_N2$  (bimolecular nucleophilic substitution) reaction. The hydrosulfide ion ( $SH^-$ ), a potent nucleophile, attacks the electrophilic benzylic carbon of 2,4-dichlorobenzyl chloride. The carbon-chlorine bond is cleaved, with chloride acting as the leaving group, resulting in the formation of the desired thiol.[10]

Materials:

- 2,4-Dichlorobenzyl chloride
- Sodium hydrosulfide (NaSH) or potassium hydrosulfide (KSH)
- Ethanol or a similar polar protic solvent
- Deionized water
- Diethyl ether or dichloromethane (for extraction)

- Anhydrous magnesium sulfate or sodium sulfate
- Hydrochloric acid (dilute, for neutralization)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium hydrosulfide (1.1 equivalents) in ethanol under an inert atmosphere (e.g., nitrogen or argon).
  - **Rationale:** An inert atmosphere prevents the oxidation of the highly reactive hydrosulfide and the resulting thiol product. Ethanol serves as a suitable solvent for both the salt and the organic halide.
- **Addition of Reactant:** Slowly add a solution of 2,4-dichlorobenzyl chloride (1.0 equivalent) in ethanol to the stirring hydrosulfide solution at room temperature.
  - **Rationale:** Slow addition helps to control the exothermic nature of the reaction and prevent potential side reactions.
- **Reaction Execution:** Gently heat the mixture to reflux (approximately 50-60°C) and maintain for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
  - **Rationale:** Heating provides the necessary activation energy for the  $S_N2$  reaction to proceed at a reasonable rate.<sup>[9]</sup>
- **Workup and Extraction:** After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure. Add deionized water to the residue and neutralize carefully with dilute HCl.
- **Extract the aqueous layer three times with diethyl ether. Combine the organic extracts.**
  - **Rationale:** The product is organic-soluble, while inorganic salts remain in the aqueous phase.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator. The crude product can

be further purified by vacuum distillation to yield the final, pure **2,4-dichlorobenzyl mercaptan**.<sup>[2]</sup>

## Applications in Research and Development

While not a therapeutic agent itself, **2,4-Dichlorobenzyl mercaptan** serves as a valuable research chemical and building block.<sup>[3][12]</sup> Its utility stems from the reactivity of the thiol group and the specific substitution pattern on the aromatic ring.

## DNA Interaction Studies

Research has indicated that **2,4-Dichlorobenzyl mercaptan** is involved in studies related to cellular transformation and DNA binding.<sup>[3]</sup> It has been shown to interact with DNA duplexes, specifically with guanosine subunits, in the acidic region. This property makes it a useful tool for investigating the mechanisms of action for certain anticancer drugs that function by binding to DNA.<sup>[3]</sup> Its use in research concerning L1210 murine leukemia further highlights its role in cancer research.<sup>[3]</sup>

## Organic Synthesis Intermediate

As a mercaptan, the compound is a versatile intermediate in organic synthesis. The thiol group can undergo various transformations, including:

- Oxidation: To form disulfides or sulfonic acids.
- Alkylation: To create thioethers.
- Thiol-ene "Click" Chemistry: A highly efficient reaction for forming carbon-sulfur bonds.

These reactions allow for the incorporation of the 2,4-dichlorobenzyl moiety into larger, more complex molecules, which may be screened for biological activity in drug development programs.

Note: The related compound, 2,4-dichlorobenzyl alcohol, is used as a mild antiseptic in products like throat lozenges and has been investigated for anti-inflammatory and virucidal properties.<sup>[13][14][15]</sup> This suggests that the 2,4-dichlorobenzyl scaffold is of interest in medicinal chemistry.

## Safety, Handling, and Hazard Management

**2,4-Dichlorobenzyl mercaptan** is classified as a hazardous substance and must be handled with appropriate precautions.[\[4\]](#)[\[5\]](#)[\[16\]](#)

### Hazard Identification

- Acute Toxicity: Toxic if inhaled and harmful if swallowed.[\[5\]](#)[\[6\]](#)[\[16\]](#)
- Irritation: Causes serious eye irritation and skin irritation.[\[4\]](#)[\[5\]](#)[\[16\]](#)
- Respiratory Hazard: May cause respiratory irritation.[\[5\]](#)[\[16\]](#)
- Other Hazards: Possesses a powerful and unpleasant odor (stench).[\[4\]](#)[\[5\]](#)

### Recommended Handling and Personal Protective Equipment (PPE)

Self-Validating Protocol: Adherence to the following engineering controls and PPE is critical to ensure user safety. The absence of exposure symptoms (e.g., irritation, odor) validates the effectiveness of the containment.

- Engineering Controls: Always handle this chemical inside a certified chemical fume hood to avoid inhalation of vapors.[\[5\]](#) Ensure an eyewash station and safety shower are readily accessible.[\[5\]](#)
- Eye Protection: Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[\[4\]](#)[\[17\]](#)
- Hand Protection: Use chemically resistant protective gloves (e.g., nitrile). Inspect gloves for integrity before each use.[\[4\]](#)[\[5\]](#)
- Skin and Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin contact.[\[4\]](#)

### First Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][16]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water for at least 15 minutes. Seek medical advice if irritation occurs.[4][16]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[4][16]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[16]

## Conclusion

**2,4-Dichlorobenzyl mercaptan** is a specialized chemical with a well-defined molecular structure and a clear, albeit niche, role in scientific research. Its synthesis is achievable through standard organic chemistry techniques, and its utility in studying DNA interactions makes it a valuable probe in molecular biology and oncology research. However, its significant hazards necessitate strict adherence to safety protocols. This guide provides the foundational knowledge required for researchers and drug development professionals to handle, synthesize, and utilize this compound safely and effectively.

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